

Phenyl Benzoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Phenyl benzoate

Cat. No.: B166620

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CAS Number: 93-99-2

This technical guide provides an in-depth overview of **phenyl benzoate**, a significant chemical compound with applications ranging from organic synthesis to biochemical research. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and key reactions.

Core Properties of Phenyl Benzoate

Phenyl benzoate is a white crystalline solid with a faint geranium-like odor.^{[1][2]} It is the ester formed from the formal condensation of benzoic acid and phenol.^{[1][3]}

Physicochemical Data

The following table summarizes the key quantitative properties of **phenyl benzoate**.

Property	Value	Source(s)
Molecular Formula	C ₁₃ H ₁₀ O ₂	[4] [5]
Molecular Weight	198.22 g/mol	[4] [5]
CAS Number	93-99-2	[3] [4] [5]
Melting Point	68-70 °C	[1] [3] [4]
Boiling Point	298-299 °C	[1] [3] [4]
Density	1.235 g/cm ³	[2] [6]
Appearance	White crystalline powder	[1] [3]
Solubility	Insoluble in water. Soluble in hot ethanol, diethyl ether, and chloroform. [3] [4] [6]	[3] [4] [6]
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents, strong acids, and strong bases. [1] [3]	[1] [3]

Spectral Data

Spectroscopic Technique	Key Features	Source(s)
¹ H NMR	Spectra available for reference.	[7]
¹³ C NMR	Data available in spectral databases.	[8]
Infrared (IR)	The NIST WebBook provides a reference IR spectrum.	[9]
Mass Spectrometry (MS)	Mass spectrum data is available for this compound.	[9]

Experimental Protocols

Detailed methodologies for the synthesis and a key reaction of **phenyl benzoate** are provided below.

Synthesis of Phenyl Benzoate via Schotten-Baumann Reaction

This reaction involves the benzylation of phenol.

Materials:

- Phenol (1 g)
- 10% Sodium hydroxide (NaOH) solution (15 mL)
- Benzoyl chloride (2 mL)
- Ethanol (for recrystallization)
- Erlenmeyer flask with a rubber stopper
- Filtration apparatus (e.g., Büchner funnel)
- Beakers and other standard laboratory glassware

Procedure:

- In an Erlenmeyer flask, dissolve 1 gram of phenol in 15 mL of 10% sodium hydroxide solution.^[4]
- Carefully add 2 mL of benzoyl chloride to the flask.^[4]
- Securely stopper the flask and shake it vigorously for approximately 15-30 minutes.^[4] The reaction is complete when the characteristic smell of benzoyl chloride is no longer detectable.
- A solid precipitate of **phenyl benzoate** will form.^[4]
- Collect the solid product by suction filtration, breaking up any lumps.^[3]

- Wash the crude product thoroughly with cold water to remove any unreacted starting materials and byproducts.[4][10]
- Dry the product. The theoretical yield is approximately 2 grams.[4]

Purification by Recrystallization:

- Transfer the crude **phenyl benzoate** to a boiling tube.
- Add a minimum amount of hot ethanol to dissolve the solid completely.[11]
- If the solution is colored, it can be treated with a small amount of activated charcoal and then hot filtered.
- Allow the solution to cool slowly to room temperature, and then in an ice bath to induce crystallization.[12]
- Collect the purified crystals by suction filtration and wash them with a small amount of ice-cold ethanol.[11]
- Dry the crystals to obtain pure **phenyl benzoate**.

The Fries Rearrangement of Phenyl Benzoate

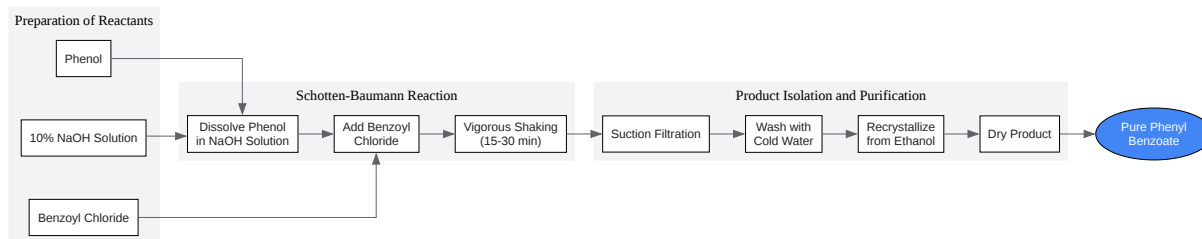
The Fries rearrangement is a reaction of a phenolic ester to a hydroxy aryl ketone, catalyzed by a Lewis acid.[2]

General Procedure Outline:

- **Phenyl benzoate** is treated with a Lewis acid catalyst, such as aluminum chloride (AlCl_3), in a suitable solvent.[2][13]
- The reaction mixture is heated. The reaction temperature influences the product distribution.
 - Lower temperatures favor the formation of the para-isomer (4-hydroxybenzophenone).[2]
 - Higher temperatures favor the formation of the ortho-isomer (2-hydroxybenzophenone).[2]
- The reaction is worked up by hydrolysis to liberate the product.[13]

Visualized Workflows and Mechanisms

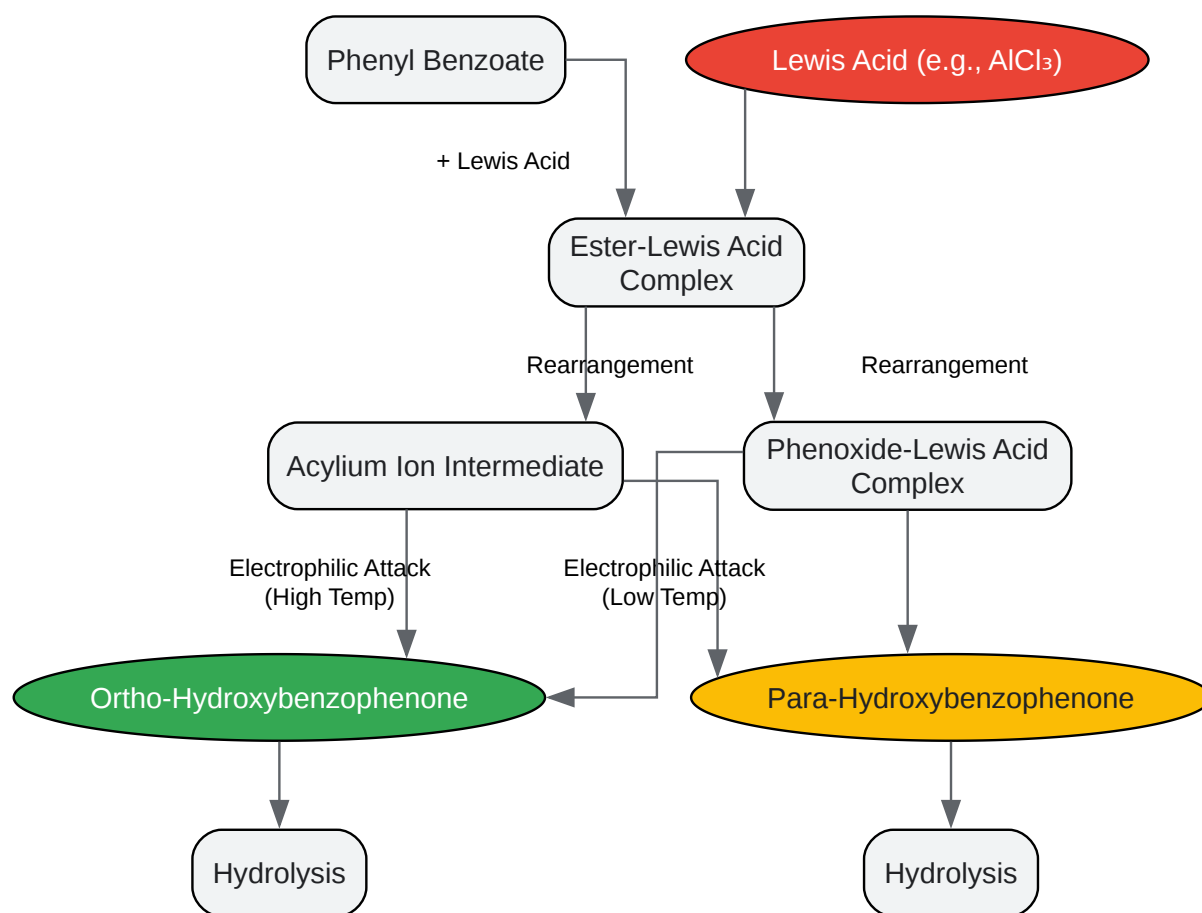
Synthesis of Phenyl Benzoate: Experimental Workflow



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Caption: Workflow for the synthesis of **phenyl benzoate**.

Fries Rearrangement of Phenyl Benzoate: Reaction Mechanism



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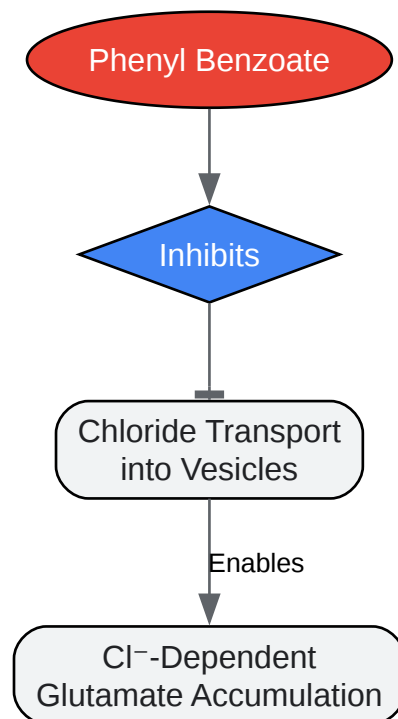
Caption: Mechanism of the Fries rearrangement.

Applications in Research

Role as a Chloride Transport Blocker

Phenyl benzoate has been identified as a chloride transport blocker.^{[1][6][14]} It has been shown to inhibit the chloride-dependent accumulation of glutamate into vesicles in rat brain membranes.^{[6][14]} This inhibitory effect is observed for both Ca²⁺/Cl⁻-dependent and -independent L-[³H]Glu binding.^[6] This property makes **phenyl benzoate** a useful tool in neurochemical research for studying glutamate transport and the role of chloride channels in this process.

Logical Relationship: Inhibition of Glutamate Accumulation



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Caption: **Phenyl benzoate**'s inhibitory effect.

Safety and Handling

Phenyl benzoate is harmful if swallowed and causes skin irritation.[11][15] It is advisable to handle it with appropriate personal protective equipment, including gloves and safety goggles, in a well-ventilated area or fume hood.[11] Avoid breathing dust.[15] In case of contact with skin, wash off with soap and plenty of water. If ingested, rinse the mouth with water and consult a physician. It is stable under recommended storage conditions, which is in a cool, dry, and well-ventilated place in a tightly sealed container.[3]

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